

# Application Notes and Protocols for Mesocosm Experimental Design in Endothall-Disodium Studies

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## Compound of Interest

Compound Name: *Endothal-disodium*

Cat. No.: *B3426602*

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These application notes provide a detailed framework and standardized protocols for conducting mesocosm experiments to evaluate the environmental fate and ecological effects of Endothall-disodium, a widely used aquatic herbicide.

## Introduction

Endothall-disodium is a contact herbicide used to control submersed aquatic weeds.<sup>[1]</sup> Its primary mode of action is the inhibition of protein phosphatase 2A (PP2A) in plants, which disrupts various cellular processes, leading to cell death.<sup>[2]</sup> Mesocosm studies are invaluable tools for assessing the potential risks of such herbicides in a controlled, semi-natural environment that bridges the gap between laboratory studies and complex field ecosystems.

This document outlines the experimental design, detailed protocols for setup, dosing, sampling, and analysis, and data presentation guidelines for comprehensive Endothall-disodium mesocosm studies.

## Experimental Design

A well-structured experimental design is crucial for obtaining robust and interpretable results. The following design is based on established guidelines for aquatic mesocosm testing.

## 2.1 Mesocosm Setup

- **Tanks:** Utilize outdoor mesocosms with a capacity of at least 1000 L to provide a stable and representative aquatic environment.
- **Sediment:** Source sediment from a natural, uncontaminated water body. A sediment depth of 10-15 cm should be established at the bottom of each mesocosm.
- **Water:** Use water from the same source as the sediment to ensure a natural microbial community. Fill the mesocosms and allow for a two-week acclimation period for the microbial community to stabilize and for the water to clear.
- **Biota:** Introduce a diverse assemblage of native aquatic organisms, including macrophytes, invertebrates, and, if relevant to the research question, fish. The species composition should reflect a typical aquatic community susceptible to the impacts of the herbicide. Allow for an additional two-week acclimation period after the introduction of biota.

## 2.2 Treatment Groups

- **Control Group:** At least three replicate mesocosms should receive no Endothall-disodium treatment.
- **Treatment Groups:** A minimum of three different concentrations of Endothall-disodium should be tested, each with at least three replicates. The concentrations should be selected to bracket the expected environmental concentration (EEC) and to establish a dose-response relationship. A geometric series of concentrations is often effective.

## 2.3 Endothall-Disodium Application

- **Formulation:** Use a commercial formulation of Endothall-disodium (dipotassium salt) to reflect real-world application.
- **Stock Solution:** Prepare a concentrated stock solution of Endothall-disodium in deionized water.
- **Application:** Apply the appropriate volume of the stock solution to each mesocosm to achieve the target nominal concentrations. The application should be done evenly over the water

surface.

## Experimental Protocols

Detailed methodologies are essential for ensuring the consistency and reproducibility of the experiment.

### 3.1 Water Quality Monitoring

- **Parameters:** Monitor key water quality parameters including dissolved oxygen, pH, temperature, and conductivity.
- **Frequency:** Measure these parameters at least twice weekly throughout the experiment.
- **Method:** Use a calibrated multi-parameter water quality probe for in-situ measurements.

### 3.2 Endothall Residue Sampling and Analysis

- **Water Sampling:**
  - Collect composite water samples from three different depths (surface, mid-depth, and near-bottom) using a tube sampler.
  - Combine the samples in a clean amber glass bottle.
  - Collect samples at predetermined intervals (e.g., 0, 1, 3, 7, 14, 21, and 28 days post-application) to determine the dissipation rate.
  - Preserve the samples as required by the analytical method (e.g., acidification and refrigeration).
- **Sediment Sampling:**
  - Collect sediment cores from two to three locations within each mesocosm using a core sampler.
  - Section the cores into 0-5 cm and 5-10 cm depths.

- Composite the sections from the same depth for each mesocosm.
- Collect sediment samples at the same intervals as water samples.
- Analytical Method:
  - Utilize a validated analytical method such as Gas Chromatography with Mass Spectrometry (GC-MS) or Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) for the quantification of Endothall residues in water and sediment samples.

### 3.3 Biological Sampling and Analysis

- Phytoplankton:
  - Collect integrated water column samples weekly.
  - Preserve a subsample with Lugol's iodine for taxonomic identification and enumeration using a microscope and counting chamber.
  - Filter a known volume of water through a glass fiber filter for chlorophyll-a analysis as a measure of phytoplankton biomass.
- Zooplankton:
  - Collect vertical tow samples weekly using a plankton net (e.g., 64  $\mu\text{m}$  mesh).
  - Preserve the samples in 70% ethanol.
  - Identify and enumerate the zooplankton to the lowest practical taxonomic level under a dissecting microscope.
- Aquatic Macrophytes:
  - At the termination of the experiment, harvest all above-ground macrophyte biomass from a defined area within each mesocosm.
  - Identify the plants to species.
  - Dry the biomass at 60°C to a constant weight to determine the dry weight biomass.

- Aquatic Invertebrates:
  - Use a combination of sampling methods to collect a representative sample of the invertebrate community, such as Hester-Dendy artificial substrates and sweep netting through macrophytes.
  - Collect samples at the beginning and end of the experiment.
  - Preserve samples in 70% ethanol.
  - Identify and enumerate invertebrates to the lowest practical taxonomic level.

## Data Presentation

Summarize all quantitative data in clearly structured tables to facilitate comparison between treatment groups.

Table 1: Dissipation of Endothall-Disodium in Mesocosm Water and Sediment

Time (Days)	Water Concentr ation (µg/L) - Treatmen t 1	Water Concentr ation (µg/L) - Treatmen t 2	Water Concentr ation (µg/L) - Treatmen t 3	Sediment Concentr ation (µg/kg) - Treatmen t 1	Sediment Concentr ation (µg/kg) - Treatmen t 2	Sediment Concentr ation (µg/kg) - Treatment 3
0						
1						
3						
7						
14						
21						
28						
Half-life (DT50)						

Table 2: Effects of Endothall-Disodium on Water Quality Parameters (Mean ± SD)

Treatment	Dissolved Oxygen (mg/L)	pH	Temperature (°C)
Control			
Treatment 1			
Treatment 2			
Treatment 3			

Table 3: Effects of Endothall-Disodium on Aquatic Biota (Mean ± SD at Termination)

Treatment	Phytoplankton (Chlorophyll-a, µg/L)	Zooplankton (individuals/L)	Macrophyte Biomass (g dry wt/m <sup>2</sup> )	Invertebrate Abundance (individuals/sa mple)
Control				
Treatment 1				
Treatment 2				
Treatment 3				

## Visualizations

### 5.1 Experimental Workflow

*Caption: Experimental workflow for an Endothall-disodium mesocosm study.*

### 5.2 Signaling Pathway of Endothall in Plants

*Caption: Simplified signaling pathway of Endothall's mode of action in plants.*

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## References

- 1. mass.gov [mass.gov]
- 2. noaa.gov [noaa.gov]
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